

# Ampelopsin F: A Deep Dive into its Modulation of Cellular Signaling Pathways

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## Compound of Interest

Compound Name: Ampelopsin F

Cat. No.: B12433646

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A Technical Guide for Researchers and Drug Development Professionals

## Introduction

**Ampelopsin F**, also known as Dihydromyricetin (DHM), is a natural flavonoid compound predominantly found in plants of the Ampelopsis genus, such as Ampelopsis grossedentata (vine tea).<sup>[1][2][3]</sup> With a rich history in traditional medicine for treating various ailments, modern scientific investigation has begun to unravel the intricate molecular mechanisms underlying its therapeutic potential.<sup>[1]</sup> This technical guide provides an in-depth exploration of **Ampelopsin F**'s role in modulating key cellular signaling pathways, offering a valuable resource for researchers, scientists, and drug development professionals. The document summarizes quantitative data, details relevant experimental protocols, and provides visual representations of the signaling cascades affected by this promising bioactive molecule.

## Core Signaling Pathways Modulated by Ampelopsin F

**Ampelopsin F** exerts its pleiotropic effects by intervening in a multitude of cellular signaling cascades implicated in cancer, inflammation, and metabolic disorders.<sup>[4][5][6]</sup> Its ability to simultaneously target multiple nodes within these complex networks underscores its potential as a multi-target therapeutic agent.

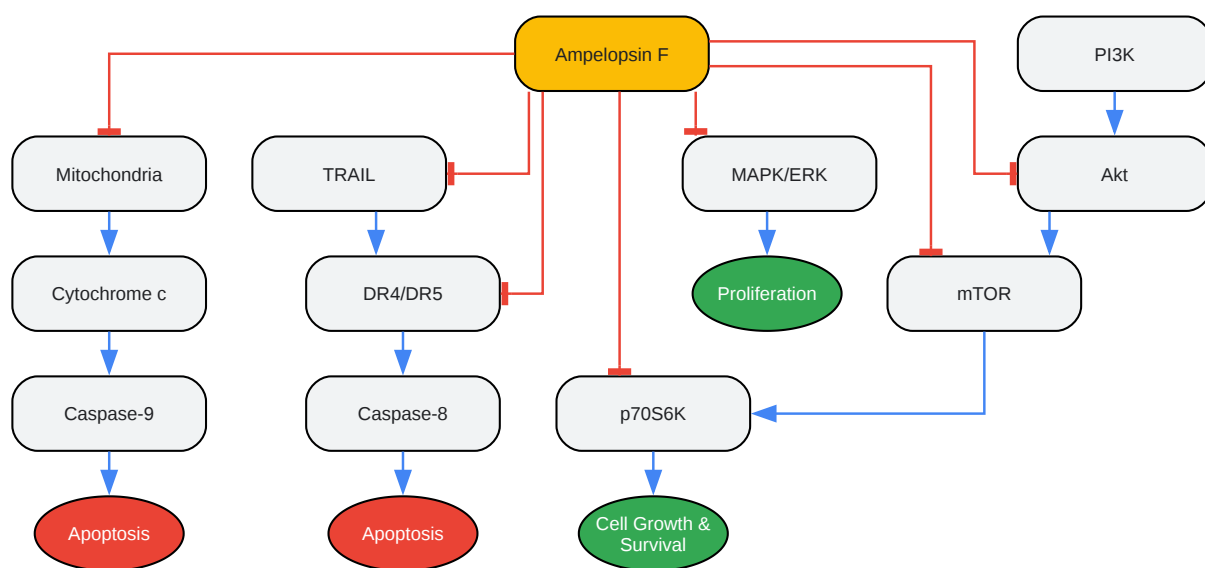
## Anti-Cancer Signaling Pathways

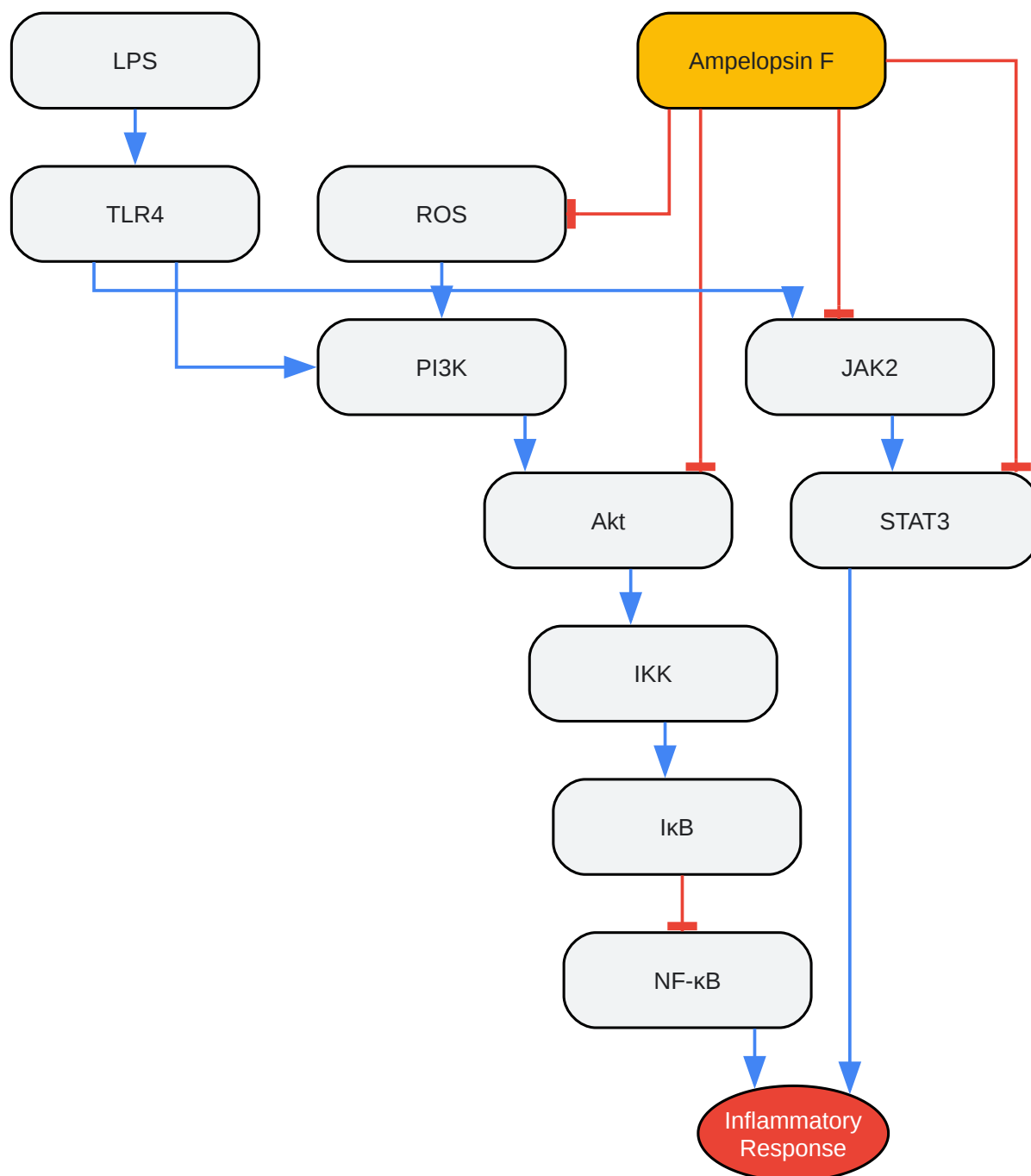
**Ampelopsin F** has demonstrated significant anti-tumor activity across various cancer cell types by modulating pathways that control cell proliferation, apoptosis, and metastasis.[4][5][6][7]

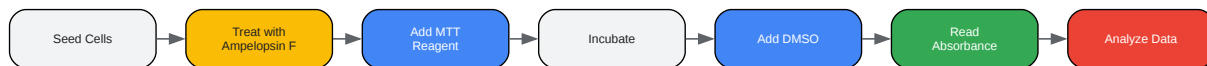
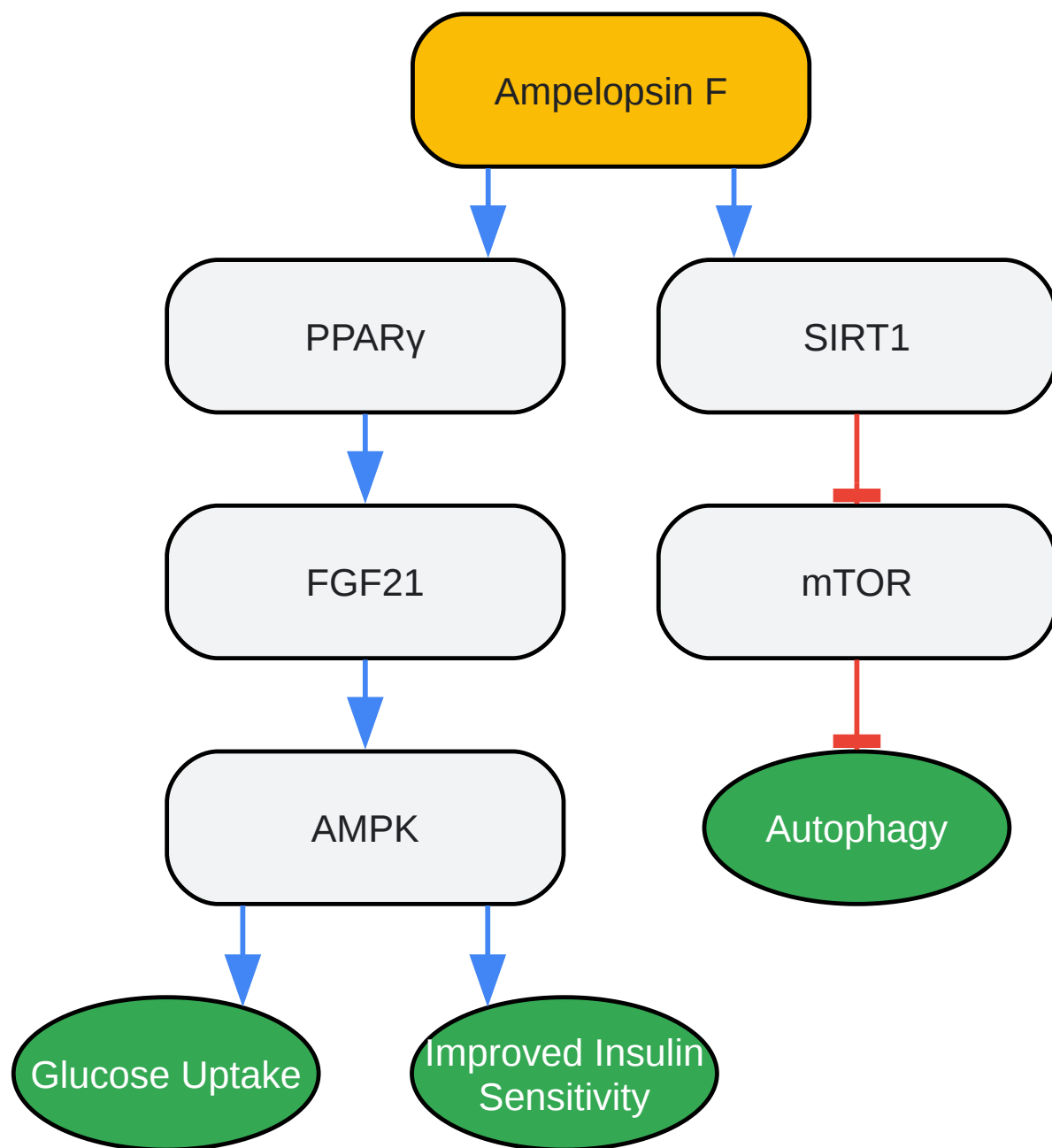
- Apoptosis Induction: **Ampelopsin F** promotes cancer cell death through both the intrinsic and extrinsic apoptotic pathways.[4] It upregulates the expression of TNF-related apoptosis-inducing ligand (TRAIL) and its death receptors DR4 and DR5.[7] This leads to the activation of caspase-8, a key initiator of the extrinsic pathway.[4][7] Furthermore, it facilitates the release of cytochrome c from the mitochondria, which in turn activates caspase-9 and the intrinsic apoptotic cascade.[7] Both pathways converge on the activation of executioner caspases, such as caspase-3, and the cleavage of poly (ADP-ribose) polymerase (PARP).[4]
- Inhibition of Pro-Survival Pathways:
  - PI3K/Akt/mTOR Pathway: This pathway is frequently hyperactivated in cancer, promoting cell growth and survival. **Ampelopsin F** effectively suppresses this cascade by reducing the phosphorylation of key components including Akt, mTOR, and the downstream effector p70S6K.[7][8]
  - MAPK/ERK Pathway: The ERK1/2 signaling pathway is another critical regulator of cell proliferation. **Ampelopsin F** has been shown to inactivate ERK1/2 in cancer-associated fibroblasts, thereby reducing the proliferation of co-cultured lung cancer cells.[7]
  - JAK/STAT Pathway: The JAK/STAT pathway is involved in cytokine-mediated cell signaling that can contribute to cancer development. **Ampelopsin F** has been reported to modulate JAK/STAT signaling, although the precise mechanisms are still under investigation.[4][5][6]
- Modulation of Other Cancer-Related Pathways:
  - PDGF/PDGFR Signaling: **Ampelopsin F** can inhibit the expression of PDGFR $\beta$  in fibroblasts, which is often overexpressed in the tumor microenvironment.[5][7]
  - Endoplasmic Reticulum (ER) Stress: In colon cancer cells, **Ampelopsin F** induces ER stress, leading to the activation of the PERK-eIF2 $\alpha$  pathway and subsequent apoptosis.[7] This is accompanied by an increase in the levels of GRP78 and CHOP.[7]
  - Reactive Oxygen Species (ROS) Generation: **Ampelopsin F** can enhance the generation of ROS in glioma cells, which in turn activates the JNK signaling pathway, leading to

apoptosis and autophagy.[4]

Diagram: **Ampelopsin F**'s Impact on Cancer Signaling Pathways







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